

Personal protective equipment for handling 3-Hexen-2-one

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Compound of Interest

Compound Name: 3-Hexen-2-one

Cat. No.: B3415882

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Essential Safety and Handling Guide for 3-Hexen-2-one

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety and logistical information for handling **3-Hexen-2-one** in a laboratory setting. It includes detailed operational and disposal plans to ensure the safe use of this chemical, building on our commitment to providing value beyond the product itself and fostering a culture of safety in research and development.

Physical and Chemical Properties

Understanding the physical and chemical properties of a substance is the first step toward safe handling. The following table summarizes key quantitative data for **3-Hexen-2-one**.

Property	Value
Molecular Formula	C ₆ H ₁₀ O
Molecular Weight	98.14 g/mol [1]
Appearance	Colorless to pale yellow liquid[2]
Boiling Point	138.68°C to 141.00°C at 760 mm Hg[1][2]
Flash Point	36.5°C (98.0°F)[1][2]
Vapor Pressure	6.26 mmHg at 25°C[1][2]
Density	0.8655 g/cm ³
Water Solubility	8974 mg/L at 25°C (estimated)[2]
logP (o/w)	1.094 (estimated)[2]

Occupational Exposure Limits

It is critical to note that, at the time of this publication, no specific Occupational Exposure Limits (OELs), such as Threshold Limit Values (TLVs) or Permissible Exposure Limits (PELs), have been established for **3-Hexen-2-one**. [3][4] The absence of defined exposure limits necessitates a more cautious approach to handling, emphasizing the use of engineering controls and personal protective equipment to minimize any potential exposure.

Operational Plan: Safe Handling of 3-Hexen-2-one

Adherence to a strict operational protocol is paramount when working with chemicals for which limited toxicological data is available.

Engineering Controls

- **Ventilation:** Always handle **3-Hexen-2-one** in a well-ventilated area. [4] A certified chemical fume hood is required for all procedures that may generate vapors or aerosols.
- **Ignition Sources:** Due to its low flash point, all sources of ignition (e.g., open flames, hot plates, static electricity) must be eliminated from the handling area. [4] Use non-sparking tools and explosion-proof equipment where necessary. [4]

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **3-Hexen-2-one**:

- Eye and Face Protection: Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.^[4] A face shield should be worn in situations with a higher risk of splashing.
- Skin Protection:
 - Gloves: Wear chemical-impermeable gloves.^[4] While specific breakthrough time data for **3-Hexen-2-one** is not available, nitrile or butyl rubber gloves are generally recommended for handling organic chemicals. It is crucial to inspect gloves for any signs of degradation or perforation before and during use. For prolonged or immersive contact, consider using thicker, more robust gloves and consult the glove manufacturer's chemical resistance guide.
 - Lab Coat: A flame-resistant lab coat or apron should be worn to protect against splashes and fire hazards.
- Respiratory Protection: If engineering controls are insufficient to maintain exposure below acceptable levels, or during emergency situations, a full-face respirator with appropriate organic vapor cartridges should be used.^[4]

Handling Procedures

- Avoid direct contact with skin and eyes.^[3]
- Do not inhale vapors or mists.^[3]
- Prepare all solutions and perform all transfers within a chemical fume hood.
- Ground and bond containers when transferring the liquid to prevent static discharge.
- Keep the container tightly closed when not in use.^[3]

Storage

- Store in a cool, dry, and well-ventilated area away from heat and sources of ignition.[3][4]
- Keep containers tightly closed to prevent the escape of vapors.[3]
- Store separately from incompatible materials such as oxidizing agents and strong acids.

Emergency Procedures

First Aid Measures

- Inhalation: Move the individual to fresh air immediately. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration. Seek immediate medical attention.[2]
- Skin Contact: Immediately remove all contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes. Seek medical attention if irritation persists. [2]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[2]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[2]

Spill Response

- Evacuate personnel from the spill area.
- Remove all sources of ignition.
- Ventilate the area.
- Wear appropriate PPE, including respiratory protection.
- Contain the spill using an inert absorbent material (e.g., sand, vermiculite).
- Collect the absorbed material into a suitable, labeled container for disposal.

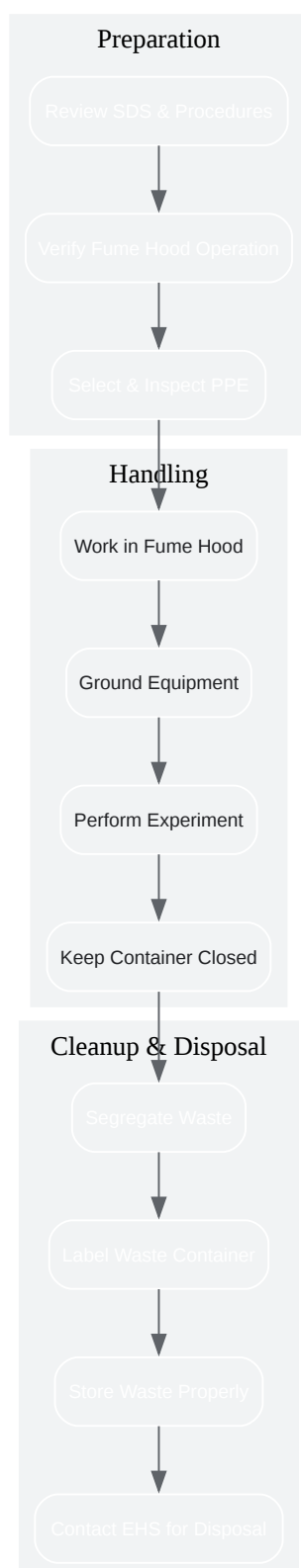
Disposal Plan

All waste containing **3-Hexen-2-one** must be handled as hazardous waste and disposed of in accordance with local, state, and federal regulations.

- **Waste Collection:** Collect all **3-Hexen-2-one** waste, including contaminated absorbent materials and disposable PPE, in a clearly labeled, sealed, and compatible container.
- **Disposal Method:** The material can be disposed of by removal to a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.^[1] Do not discharge to sewer systems or contaminate water, foodstuffs, feed, or seed by storage or disposal.^[1]
- **Regulatory Compliance:** Contact your institution's Environmental Health and Safety (EHS) department to ensure full compliance with all applicable disposal regulations.

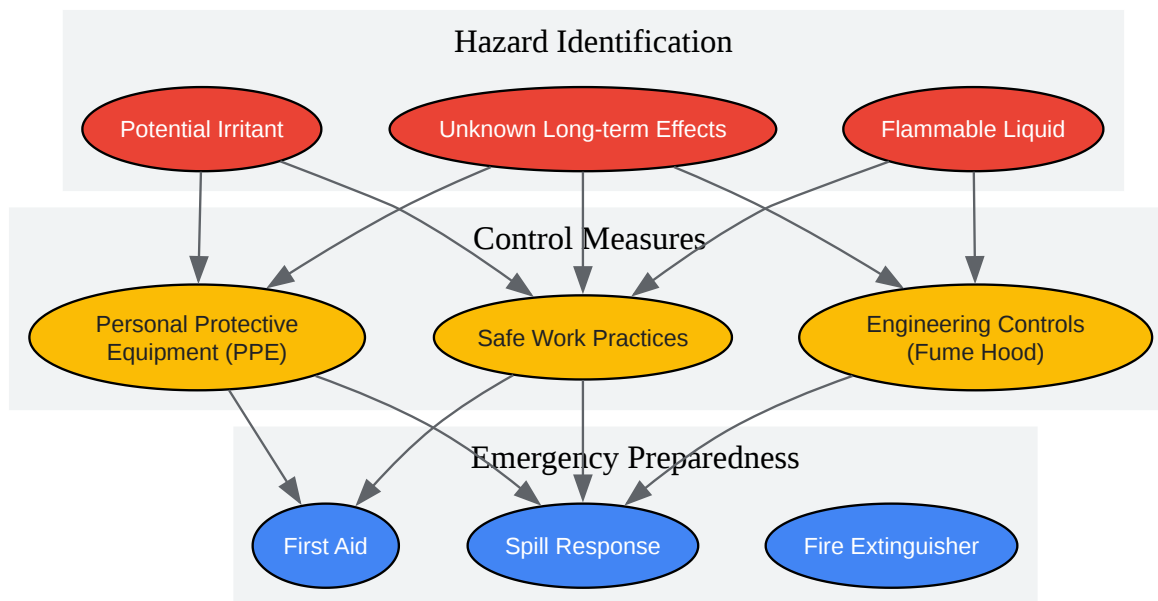
Visual Workflow and Safety Relationships

To further clarify the procedures and safety considerations, the following diagrams illustrate the operational workflow and the logical relationships between key safety elements.



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Caption: Workflow for the safe handling of **3-Hexen-2-one**.



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Caption: Key safety considerations for **3-Hexen-2-one**.

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